

# managing the toxicity risks of 5-Nitro-2-propoxyaniline in the lab

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## Compound of Interest

Compound Name: 5-Nitro-2-propoxyaniline

Cat. No.: B1220663

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## Technical Support Center: 5-Nitro-2-propoxyaniline

This guide provides essential safety information, troubleshooting, and frequently asked questions for managing the toxicity risks of **5-Nitro-2-propoxyaniline** (also known as P-4000) in a laboratory setting.

## Section 1: General Information & Chemical Properties

Q: What is **5-Nitro-2-propoxyaniline**?

A: **5-Nitro-2-propoxyaniline** is an organic chemical compound, once used as a potent artificial sweetener called P-4000 or Ultrasüss.[1][2] It is approximately 4,000 times sweeter than sucrose.[2][3] Due to its potential toxicity, its use in food has been banned in the United States since 1950.[1][2][4] It typically appears as an orange solid or orange crystals.[1][2][3]

Q: What are the key physical and chemical properties of **5-Nitro-2-propoxyaniline**?

A: The table below summarizes the key properties of this compound.

Property	Value	Source(s)
Chemical Formula	C <sub>9</sub> H <sub>12</sub> N <sub>2</sub> O <sub>3</sub>	[1][4]
Molar Mass	196.20 g/mol	[3][4]
Appearance	Orange solid / crystals	[1][2][3]
Melting Point	47.5-48.5 °C (49 °C)	[3][4]
Boiling Point	367 °C at 760 mmHg	[1]
Solubility in Water	136 mg/L at 20 °C (Slightly soluble)	[3][4]
Stability	Stable in boiling water and dilute acids	[1][2][3]
Flash Point	175.8 °C	[1]
Density	1.221 g/cm <sup>3</sup>	[1]

## Section 2: Health Hazards & Toxicity

Q: What are the primary health hazards associated with **5-Nitro-2-propoxyaniline**?

A: While specific GHS classification data is not consistently available in the search results, nitroaromatic and aniline compounds are generally considered hazardous.[5][6] The primary concerns are based on the known toxicity of related compounds.[5] Hazards may include:

- **Toxicity:** Potential for toxicity if inhaled, ingested, or absorbed through the skin.[5] Aniline and its derivatives are known to be toxic.[5]
- **Organ Damage:** May cause damage to organs through prolonged or repeated exposure.[7][8]
- **Skin and Eye Irritation:** May cause skin irritation and serious eye damage.[5]
- **Methemoglobinemia:** Many aromatic amino and nitro compounds can induce the formation of methemoglobin, which impairs oxygen transport in the blood, leading to symptoms like cyanosis.[9]

Q: Is there specific quantitative toxicity data like LD50 available?

A: The provided search results repeatedly state "no data available" for specific toxicity metrics such as LD50 (lethal dose, 50%) for fish, daphnia, and other organisms.<sup>[1]</sup> Its ban as an artificial sweetener was based on its "possible toxicity".<sup>[1][2]</sup>

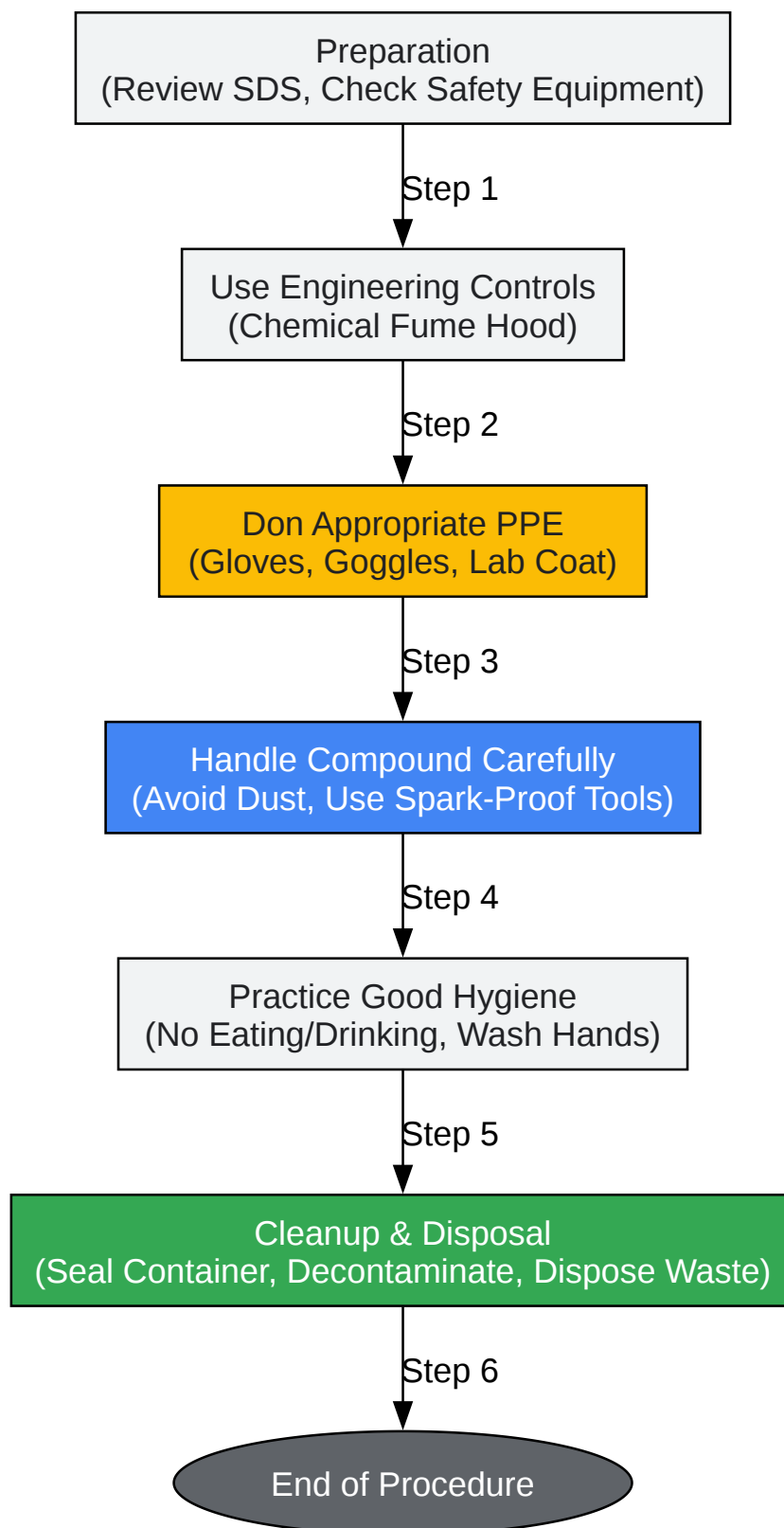
## Section 3: Safe Handling, Storage, and Waste Disposal

Q: What is the standard protocol for safely handling **5-Nitro-2-propoxyaniline** in the lab?

A: All work with this compound must be performed with extreme caution in a controlled laboratory environment.

### Experimental Protocol: Safe Handling Procedure

- **Preparation:** Before handling, ensure you have read the Safety Data Sheet (SDS). Verify that the nearest safety shower and eyewash station are accessible and functional.<sup>[5][10]</sup>
- **Engineering Controls:** Conduct all weighing and transfer operations within a certified chemical fume hood to avoid the formation and inhalation of dust and aerosols.<sup>[1][5]</sup> Ensure adequate ventilation.<sup>[1][11]</sup>
- **Personal Protective Equipment (PPE):** Don all required PPE as detailed in Section 4.
- **Handling:** Handle the compound carefully to avoid generating dust.<sup>[5]</sup> Use non-sparking tools.
- **Hygiene:** Avoid contact with skin and eyes.<sup>[1]</sup> Do not eat, drink, or smoke in the work area.<sup>[7]</sup> Wash hands thoroughly after handling, even after removing gloves.<sup>[1][5]</sup>
- **End of Work:** Securely close the container. Clean the work area and decontaminate any surfaces. Properly dispose of contaminated waste as described in the waste disposal section.



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Caption: Workflow for safely handling **5-Nitro-2-propoxyaniline**.

Q: How should **5-Nitro-2-propoxyaniline** be stored?

A: Store the container tightly closed in a dry, cool, and well-ventilated place.<sup>[1]</sup><sup>[11]</sup> Keep it away from incompatible materials such as acids, strong oxidizing agents, and acid chlorides.<sup>[11]</sup>

Q: How do I dispose of **5-Nitro-2-propoxyaniline** waste?

A: Dispose of the chemical and any contaminated materials as hazardous waste.<sup>[12]</sup> Adhered or collected material should be promptly disposed of in accordance with appropriate local, state, and federal laws and regulations. Do not let the product enter drains.<sup>[1]</sup>

## Section 4: Personal Protective Equipment (PPE)

Q: What specific PPE is required when working with **5-Nitro-2-propoxyaniline**?

A: A comprehensive approach to PPE is mandatory. The following table outlines the recommended equipment based on general guidelines for handling toxic aniline and nitro compounds.

PPE Category	Specification	Rationale
Eye/Face Protection	Chemical splash goggles and a face shield conforming to EN166 or NIOSH standards.[1][5][13]	Protects against splashes and dust. A face shield offers broader protection.[13]
Hand Protection	Double-gloving with chemically resistant gloves (e.g., Butyl or Viton over Nitrile).[5]	Provides robust protection against skin absorption, a primary exposure route for aniline compounds.[5]
Body Protection	A chemical-resistant and/or flame-resistant lab coat, worn fully fastened.[1][5]	Provides a barrier against spills and splashes.[5]
Respiratory Protection	Work must be conducted in a certified chemical fume hood. [5] If dust or aerosols may be generated, a respirator may be required.[5]	Prevents inhalation of toxic dust or vapors.
Footwear	Closed-toe, chemical-resistant shoes.[5]	Protects feet from spills.

## Section 5: Troubleshooting & Emergency Procedures

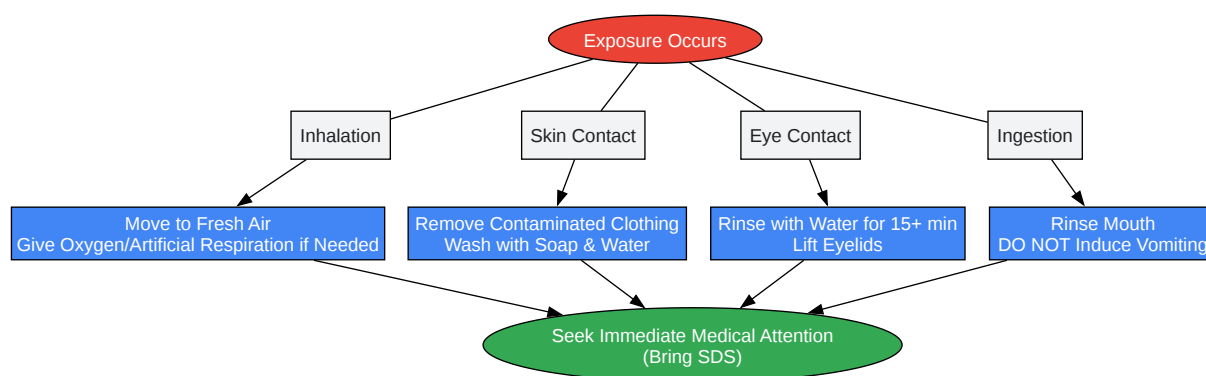
Q: What should I do in case of accidental exposure?

A: Immediate action is critical. Follow the specific first-aid measures for the type of exposure.

Experimental Protocol: First-Aid for Exposure

- General Advice: Move the victim to a safe area. Consult a physician and show them the Safety Data Sheet.[1][7]
- Inhalation: Move the person into fresh air.[1][14] If breathing is difficult or has stopped, provide artificial respiration or oxygen and seek immediate medical attention.[14][15]

- Skin Contact: Immediately take off all contaminated clothing.[7] Wash the affected area with soap and plenty of water.[1][14] Consult a doctor.[14]
- Eye Contact: Immediately and thoroughly rinse the eyes with pure water for at least 15 minutes, occasionally lifting the eyelids.[14][15] Seek immediate medical attention.[15]
- Ingestion: Rinse the mouth with water.[14] Do not induce vomiting.[14] Never give anything by mouth to an unconscious person.[14] Call a doctor or Poison Control Center immediately. [14]



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Caption: Emergency response flowchart for different exposure routes.

Q: How should I handle a spill of **5-Nitro-2-propoxyaniline**?

A: For small spills, trained local personnel can manage the cleanup. For large spills, evacuate the area and contact your institution's emergency response team.

Experimental Protocol: Small Spill Cleanup

- **Evacuate & Secure:** Evacuate non-essential personnel from the immediate area.[\[1\]](#)[\[12\]](#)  
Remove all sources of ignition.
- **Ventilate:** Ensure the area is well-ventilated, preferably within a fume hood.
- **PPE:** Don the appropriate personal protective equipment (gloves, goggles, lab coat, etc.).[\[1\]](#)  
[\[12\]](#)
- **Containment:** Prevent further leakage or spillage if it is safe to do so.[\[1\]](#) Avoid letting the chemical enter drains.[\[1\]](#)
- **Cleanup:** Avoid dust formation.[\[1\]](#) Carefully sweep up the solid material and place it into a suitable, closed, and labeled container for disposal.[\[11\]](#)
- **Decontamination:** Clean the spill area with soap and water, collecting the cleaning materials for hazardous waste disposal.[\[12\]](#)
- **Reporting:** Contact your Environmental Health & Safety (EHS) office to report the spill and arrange for waste pickup.[\[12\]](#)

## Section 6: Frequently Asked Questions (FAQs)

Q: Why was this chemical banned as a sweetener? A: It was banned in the United States in 1950 due to concerns about its potential toxicity.[\[1\]](#)[\[2\]](#)[\[4\]](#) Studies on related aromatic nitroamino compounds have shown links to liver dysfunction and other adverse health effects.[\[16\]](#)

Q: What are the symptoms of overexposure to similar aromatic nitro/amino compounds? A: Acute symptoms can include cyanosis (bluish skin color from lack of oxygen), headache, fatigue, loss of appetite, and dizziness.[\[9\]](#)[\[16\]](#) Severe cases can lead to unconsciousness, liver and kidney damage, and hemolysis (destruction of red blood cells).[\[9\]](#)

Q: What should I do if my clothing becomes contaminated? A: Promptly remove the contaminated clothing and wash the underlying skin with soap and water.[\[15\]](#) The contaminated clothing must be decontaminated or disposed of as hazardous waste.



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